

An In-depth Technical Guide to Acetyllycoposerramine M and Lycoposerramine M

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Compound of Interest

Compound Name: *Acetyllycoposerramine M*

Cat. No.: *B15586944*

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For Researchers, Scientists, and Drug Development Professionals

Foreword

This technical guide provides a comprehensive overview of the lycopodine-type alkaloids, **Acetyllycoposerramine M** and its parent compound, Lycoposerramine M. While "**Acetyllycoposerramine M**" was the initial focus of inquiry, it is a less documented derivative. Therefore, this guide provides available information on both compounds to offer a more complete scientific context. The information herein is compiled from scientific literature, focusing on nomenclature, chemical data, isolation, and biological activity.

Nomenclature and Chemical Identity

Acetyllycoposerramine M and Lycoposerramine M are classified as lycopodine-type alkaloids, a class of natural products characterized by a tetracyclic skeleton. To date, a specific Chemical Abstracts Service (CAS) number has not been publicly available for either **Acetyllycoposerramine M** or Lycoposerramine M.

Table 1: Compound Identification

Compound Name	Parent Compound	Chemical Class	Natural Source
Acetyllycoposerramine M	Lycoposerramine M	Lycopodine-type alkaloid	Lycopodium japonicum
Lycoposerramine M	-	Lycopodine-type alkaloid	Lycopodium japonicum, Lycopodium serratum[1]

Physicochemical and Spectroscopic Data

Detailed physicochemical and spectroscopic data for **Acetyllycoposerramine M** are limited in publicly accessible literature. However, ¹H NMR data has been reported. The structural elucidation of these compounds relies heavily on mass spectrometry and 1D/2D NMR techniques.[2][3]

Table 2: ¹H NMR Spectroscopic Data for **Acetyllycoposerramine M**

Position	Chemical Shift (δ, ppm)	Multiplicity	J (Hz)
1	2.49	m	
...

(Note: Complete ¹H NMR data for Acetyllycoposerramine M is not readily available in the public domain. The provided reference indicates the existence of such data within the cited publication.)[4]

Natural Occurrence and Isolation

Natural Sources

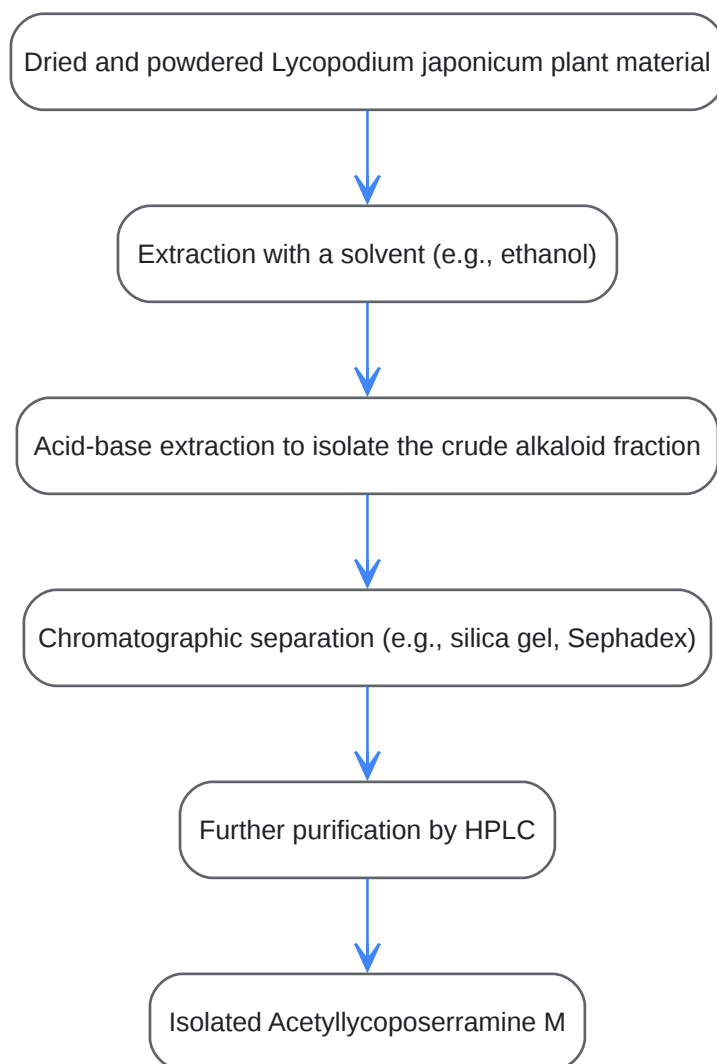
Acetyllycoposerramine M has been isolated from the club moss *Lycopodium japonicum*.^{[2][3]}

This plant, along with other *Lycopodium* species, is a rich source of structurally diverse alkaloids that have garnered significant interest from chemists and pharmacologists.^{[3][5]}

Lycoposerramine M has also been isolated from *Lycopodium serratum*.^[1]

General Isolation Protocol

The isolation of lycopodine-type alkaloids from *Lycopodium* species typically involves the following steps. It is important to note that this is a general procedure and specific details for **Acetyllycoposerramine M** should be referenced from the primary literature.



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Figure 1. General workflow for the isolation of alkaloids from *Lycopodium* species.

Chemical Synthesis

While the total synthesis of **Acetyllycoposerramine M** has not been specifically detailed in the available literature, numerous publications describe the synthesis of related lycoposerramine congeners. These synthetic strategies provide a framework for the potential synthesis of **Acetyllycoposerramine M** and often involve complex, multi-step sequences to construct the characteristic tetracyclic core.

Biological Activity

The biological activities of many *Lycopodium* alkaloids have been investigated, with a significant focus on their potential as acetylcholinesterase (AChE) inhibitors for the treatment of neurodegenerative diseases.[6]

Acetylcholinesterase Inhibitory Activity

A study by Yang et al. (2016) reported that **Acetyllycoposerramine M** was assayed for its inhibitory activity against acetylcholinesterase. The study concluded that **Acetyllycoposerramine M** exhibited no inhibitory activity.[2][3] Quantitative data, such as the concentration at which the compound was tested, was not specified in the available abstract.

Other Biological Activities

While many *Lycopodium* alkaloids exhibit a range of biological activities including cytotoxic, anti-inflammatory, and neuroprotective effects, specific data for **Acetyllycoposerramine M** and Lycoposerramine M in these areas are not currently available in the public domain.[7]

Signaling Pathways

Currently, there is no specific information available in the scientific literature detailing the interaction of **Acetyllycoposerramine M** or Lycoposerramine M with any biological signaling pathways. Research into the mechanisms of action of these specific alkaloids is an area for future investigation.

Conclusion and Future Directions

Acetyllycoposerramine M is a known natural product isolated from *Lycopodium japonicum*. While its structure has been elucidated, a significant amount of data, including its CAS number and detailed biological activity profile, remains to be fully disclosed in publicly accessible formats. The lack of reported acetylcholinesterase inhibitory activity distinguishes it from some other well-known *Lycopodium* alkaloids.

Future research should focus on:

- The publication of a comprehensive dataset for **Acetyllycoposerramine M**, including its CAS number, detailed NMR and mass spectrometry data, and physical properties.
- Exploration of a broader range of biological activities beyond acetylcholinesterase inhibition to identify potential therapeutic applications.
- Investigation into its mechanism of action and potential interactions with cellular signaling pathways.
- Development of a total synthesis route to enable further pharmacological studies.

This technical guide serves as a summary of the currently available information on **Acetyllycoposerramine M** and Lycoposerramine M and is intended to be a resource for researchers in the fields of natural product chemistry, medicinal chemistry, and drug development.

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